

Application Note: Synthesis of Ethyl Anthracene-9-Carboxylate via Fischer Esterification

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Compound of Interest

Compound Name: *Ethyl anthracene-9-carboxylate*

Cat. No.: *B169361*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ethyl anthracene-9-carboxylate is a fluorescent molecule and a valuable building block in organic synthesis, often utilized in the development of novel materials and as a fluorescent probe in biological research. The Fischer esterification provides a direct and classical method for its synthesis from anthracene-9-carboxylic acid and ethanol. This protocol details the laboratory procedure for this synthesis, outlining the reaction, purification, and characterization of the final product. The Fischer esterification is an acid-catalyzed equilibrium reaction where a carboxylic acid reacts with an alcohol to form an ester and water.^{[1][2][3]} To drive the equilibrium towards the product, an excess of the alcohol is typically used, and a strong acid catalyst is employed.^{[2][3]}

Quantitative Data Summary

The following tables summarize the key quantitative data for the reactants, catalyst, and product involved in the synthesis of **Ethyl anthracene-9-carboxylate**.

Table 1: Properties of Reactants and Product

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Density (g/cm³)
Anthracene-9-carboxylic acid	C ₁₅ H ₁₀ O ₂	222.24[4][5]	213-217[4]	-	-
Ethanol	C ₂ H ₅ OH	46.07	-114.1	78.37	0.789
Ethyl anthracene-9-carboxylate	C ₁₇ H ₁₄ O ₂	250.29[6][7]	108-109[8]	416.1[6][7]	1.18[6][7]

Table 2: Reagent Quantities for Synthesis

Reagent	Moles	Mass/Volume	Role
Anthracene-9-carboxylic acid	1.0 eq	(To be calculated based on desired scale)	Starting Material
Ethanol (Absolute)	Excess (e.g., 20-50 eq)	(To be calculated based on desired scale)	Reagent & Solvent
Sulfuric Acid (Concentrated)	Catalytic amount (e.g., 0.1-0.2 eq)	(To be calculated based on desired scale)	Catalyst

Experimental Protocol

This protocol outlines the detailed methodology for the synthesis of **Ethyl anthracene-9-carboxylate**.

Materials:

- Anthracene-9-carboxylic acid

- Absolute ethanol
- Concentrated sulfuric acid (H_2SO_4)
- Dichloromethane (CH_2Cl_2) or Ethyl acetate (EtOAc)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Acetone
- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Magnetic stirrer and stir bar
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Buchner funnel and filter paper
- Melting point apparatus
- Thin Layer Chromatography (TLC) plates and chamber

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar, add anthracene-9-carboxylic acid.

- Add a large excess of absolute ethanol to the flask. Anthracene-9-carboxylic acid is soluble in ethanol.[9][10] The ethanol serves as both a reactant and the solvent.
- Catalyst Addition: Carefully and slowly add a catalytic amount of concentrated sulfuric acid to the stirring mixture. The addition of acid is exothermic and should be done with caution.
- Reflux: Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle or oil bath.[1] Allow the reaction to reflux for several hours (e.g., 4-12 hours).[8][11] The progress of the reaction can be monitored by TLC.
- Work-up:
 - After the reaction is complete (as indicated by TLC), allow the mixture to cool to room temperature.
 - Reduce the volume of the ethanol by approximately half using a rotary evaporator.
 - Pour the remaining mixture into a separatory funnel containing cold water.
 - Extract the aqueous layer with a suitable organic solvent such as dichloromethane or ethyl acetate.[11]
 - Wash the organic layer sequentially with water, a saturated sodium bicarbonate solution to neutralize the acidic catalyst, and finally with brine.[1][11]
- Drying and Solvent Removal:
 - Dry the organic layer over an anhydrous drying agent like sodium sulfate or magnesium sulfate.[1][8][11]
 - Filter off the drying agent.
 - Remove the organic solvent under reduced pressure using a rotary evaporator to obtain the crude product.[1][8]
- Purification:

- Recrystallize the crude solid from acetone to yield colorless crystals of **Ethyl anthracene-9-carboxylate**.^[8]
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold acetone, and dry them thoroughly.

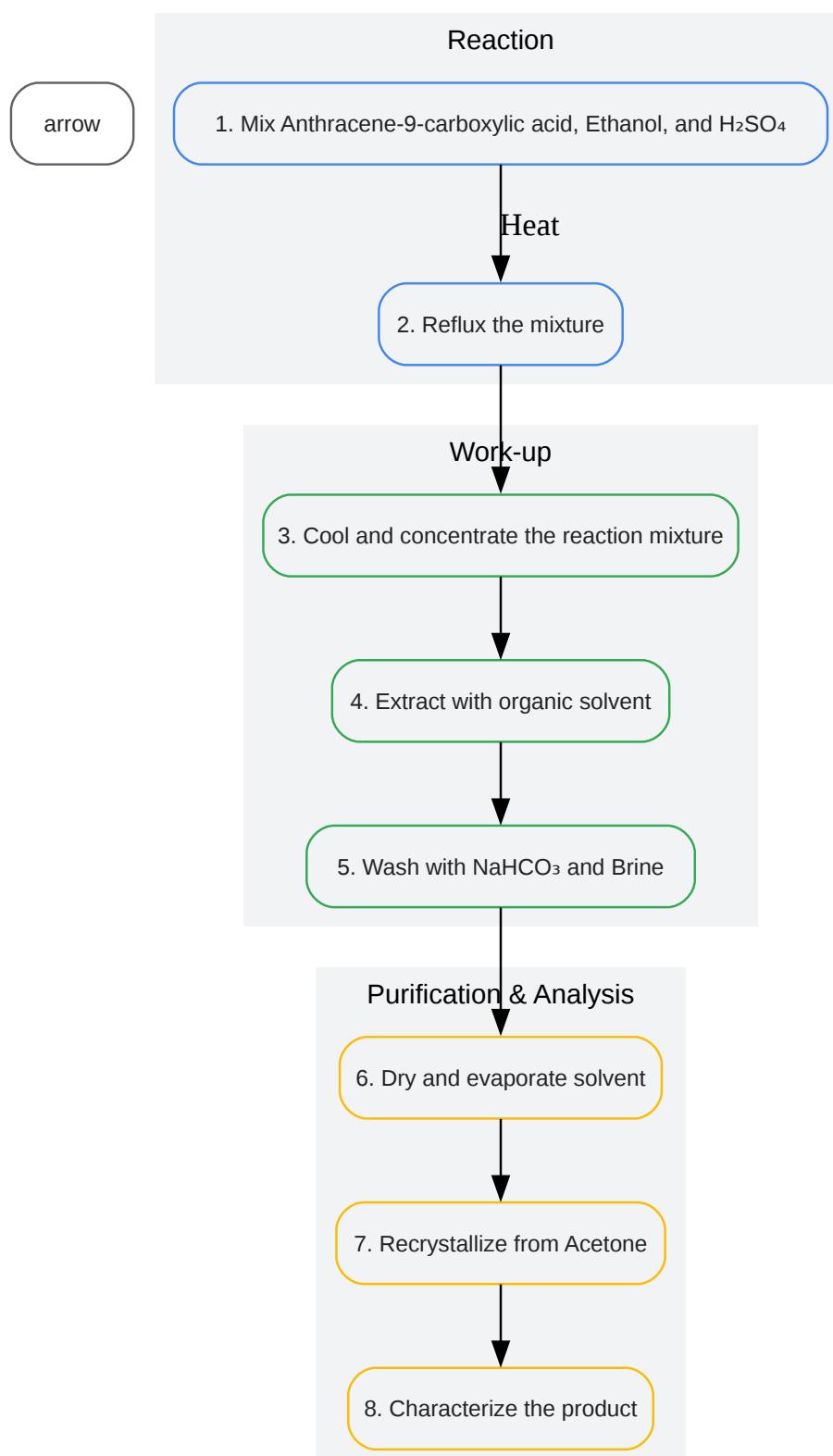
- Characterization:
 - Determine the melting point of the purified product. The literature melting point is 108-109 °C.^[8]
 - Characterize the product using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and IR spectroscopy to confirm its structure.

Visualizations

Diagram 1: Fischer Esterification Reaction Scheme

Caption: Reaction scheme for the Fischer esterification of anthracene-9-carboxylic acid with ethanol.

Diagram 2: Experimental Workflow



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References

- 1. Fischer Esterification-Typical Procedures - operachem [operachem.com]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. Fischer Esterification [organic-chemistry.org]
- 4. 9-Anthracenecarboxylic acid 99 723-62-6 [sigmaaldrich.com]
- 5. 9-Anthracenecarboxylic acid synthesis - chemicalbook [chemicalbook.com]
- 6. lookchem.com [lookchem.com]
- 7. Page loading... [wap.guidechem.com]
- 8. Ethyl anthracene-9-carboxylate - PMC [pmc.ncbi.nlm.nih.gov]
- 9. solubilityofthings.com [solubilityofthings.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. benchchem.com [benchchem.com]
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